

Technical Guide: Physical Properties of Boc-L-Phenylglycine

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Compound of Interest

Compound Name: *Boc-Phg-OH*

Cat. No.: *B558233*

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Introduction

N-tert-Butoxycarbonyl-L-phenylglycine (Boc-L-phenylglycine) is a pivotal protected amino acid derivative extensively utilized in peptide synthesis and the development of pharmaceutical compounds. The presence of the tert-butoxycarbonyl (Boc) protecting group on the alpha-amino function enhances the compound's stability and modulates its solubility, making it an essential building block in solid-phase and solution-phase peptide synthesis. A thorough understanding of its physical properties is critical for its effective application in synthetic methodologies, process optimization, and the formulation of novel therapeutics. This technical guide provides a comprehensive overview of the core physical properties of Boc-L-phenylglycine, complete with experimental protocols for their determination.

Core Physical Properties

The physical characteristics of Boc-L-phenylglycine are summarized in the table below, providing a quick reference for researchers.

Property	Value	Solvents/Conditions
Appearance	White to off-white crystalline powder	-
Melting Point	88-91 °C	-
Optical Rotation	+144° (c=1, ethanol)	Ethanol
+135.0 ± 4.5° (c=1, MeOH)	Methanol	
Solubility	Insoluble	Water
Soluble	Dichloromethane, Dimethylformamide	
Slightly Soluble	DMSO, Methanol	

Data Presentation

The following table summarizes the key quantitative physical properties of Boc-L-phenylglycine, compiled from various sources.

Parameter	Reported Value(s)	Notes
Melting Point (°C)	88-91[1]	A narrow melting point range is indicative of high purity.
Specific Optical Rotation ([α] _D)	+144° (c=1, ethanol, 20°C)	The positive sign indicates dextrorotation.
+135.0 ± 4.5° (c=1, MeOH, 25°C)[2]	The value can vary slightly with the solvent and temperature.	
Solubility	Insoluble in water.[1] Soluble in organic solvents such as dichloromethane and dimethylformamide.[3] Slightly soluble in DMSO and methanol.[4]	Quantitative solubility data is not readily available in the literature. Solubility is a critical parameter for reaction setup and purification.

Experimental Protocols

Detailed methodologies for the determination of the key physical properties of Boc-L-phenylglycine are provided below. These protocols are standardized procedures applicable to crystalline organic compounds.

Determination of Melting Point

Objective: To determine the temperature range over which Boc-L-phenylglycine transitions from a solid to a liquid.

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar digital device)
- Capillary tubes (sealed at one end)
- Spatula
- Mortar and pestle (optional, for grinding large crystals)

Procedure:

- **Sample Preparation:** Place a small amount of dry Boc-L-phenylglycine powder on a clean, dry surface. If the crystals are large, gently grind them to a fine powder using a mortar and pestle.
- **Loading the Capillary Tube:** Tap the open end of a capillary tube into the powdered sample to pack a small amount of the compound into the tube. The packed sample height should be approximately 2-3 mm.
- **Compacting the Sample:** Invert the capillary tube and gently tap the sealed end on a hard surface to compact the sample at the bottom of the tube.
- **Measurement:**
 - Place the capillary tube into the heating block of the melting point apparatus.

- Set the apparatus to heat at a rapid rate (e.g., 10-20°C/minute) to obtain an approximate melting range.
- Allow the apparatus to cool to at least 20°C below the approximate melting point.
- Prepare a new sample and heat at a slower rate (1-2°C/minute) through the expected melting range.
- Data Recording: Record the temperature at which the first droplet of liquid appears (the onset of melting) and the temperature at which the last solid crystal melts (the completion of melting). This range is the melting point of the sample.

Determination of Specific Optical Rotation

Objective: To measure the angle through which plane-polarized light is rotated by a solution of Boc-L-phenylglycine.

Apparatus:

- Polarimeter
- Polarimeter cell (sample tube), typically 1 dm in length
- Volumetric flask (e.g., 10 mL)
- Analytical balance
- Sodium D-line lamp (589 nm) or other specified light source

Procedure:

- Solution Preparation:
 - Accurately weigh approximately 100 mg of Boc-L-phenylglycine.
 - Transfer the weighed sample to a 10 mL volumetric flask.
 - Dissolve the sample in the specified solvent (e.g., ethanol or methanol) and fill the flask to the mark. Ensure the solution is homogeneous. This creates a solution with a

concentration (c) of approximately 1 g/100 mL.

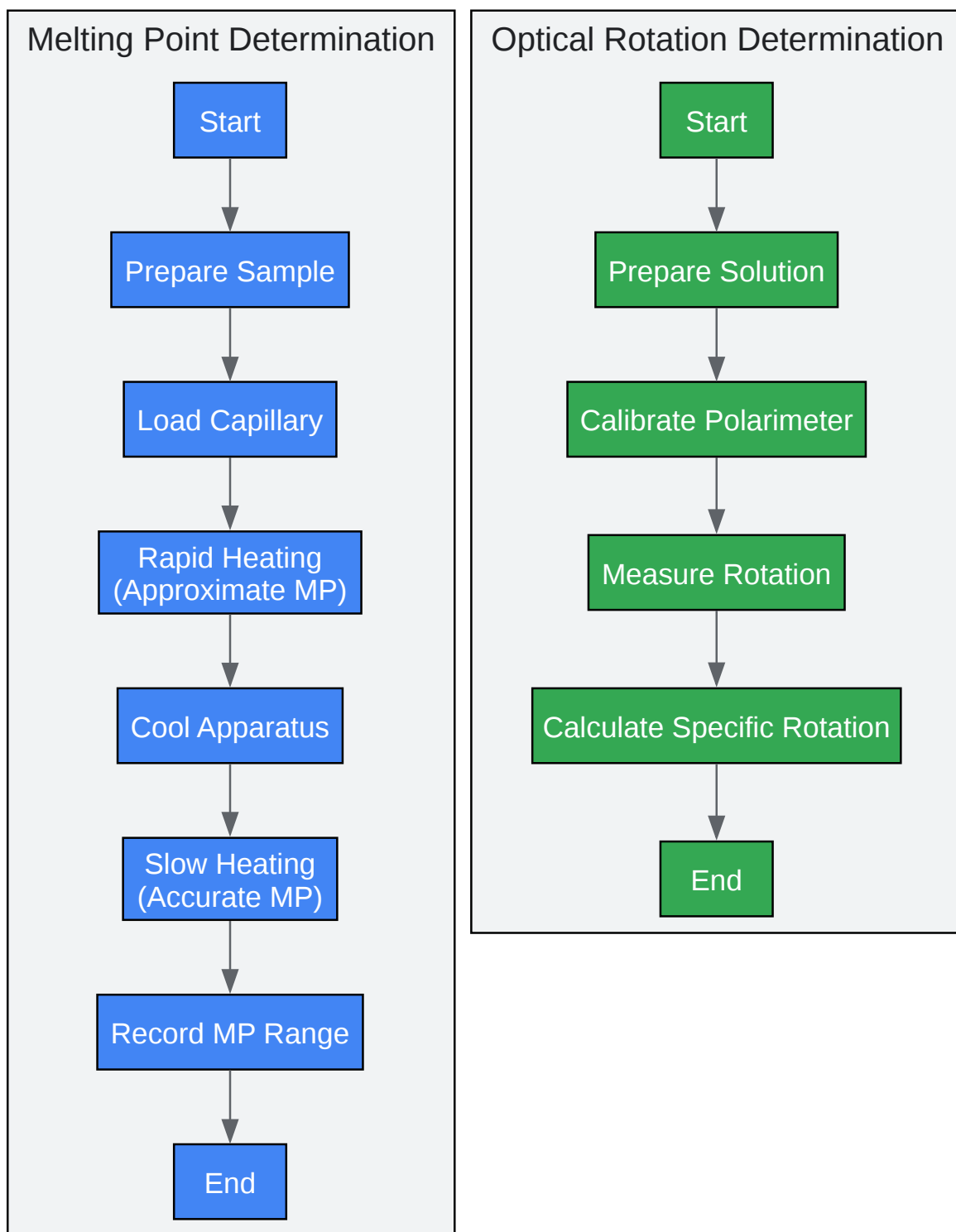
- Instrument Calibration:
 - Turn on the polarimeter and allow the light source to stabilize.
 - Fill the polarimeter cell with the pure solvent (blank) and place it in the instrument.
 - Zero the instrument according to the manufacturer's instructions.
- Sample Measurement:
 - Rinse the polarimeter cell with a small amount of the prepared Boc-L-phenylglycine solution.
 - Fill the cell with the sample solution, ensuring no air bubbles are present in the light path.
 - Place the filled cell in the polarimeter and record the observed rotation (α).
- Calculation of Specific Rotation: The specific rotation ($[\alpha]$) is calculated using the following formula: $[\alpha] = \alpha / (l \times c)$ where:
 - α is the observed rotation in degrees.
 - l is the path length of the polarimeter cell in decimeters (dm).
 - c is the concentration of the solution in grams per milliliter (g/mL).

Mandatory Visualization

As the literature search did not yield any specific signaling pathways, complex experimental workflows, or logical relationships directly involving Boc-L-phenylglycine that would be suitable for representation with a Graphviz diagram, no such diagram is included in this guide. The primary application of Boc-L-phenylglycine is as a building block in chemical synthesis, which is a linear and well-understood process not typically represented by such diagrams.

The following diagram illustrates a generalized workflow for the determination of physical properties as described in this guide.

Workflow for Physical Property Determination

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Caption: Generalized workflow for determining the melting point and optical rotation of a chemical compound.

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